

PFI-4 Stock Solution: Preparation & Storage

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Compound Focus: PFI-4

Cat. No.: S539319

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The table below summarizes the key quantitative data for preparing and storing **PFI-4** stock solutions.

Aspect	Specifications
Recommended Solvent	DMSO [1] [2] [3]
Typical Stock Concentration	10 mM (in DMSO) [1]
Solubility in DMSO	14 mg/mL (36.8 mM) to 26 mg/mL (68.34 mM) [1] [2]
Solubility in Ethanol	5 mg/mL (13.14 mM) [2]
Powder Storage	-20°C for 3 years [1] [2]
Stock Solution (DMSO) Storage	-80°C for 2 years; -20°C for 1 year [1]
Purity	≥99% [3]

Key Notes for Preparation:

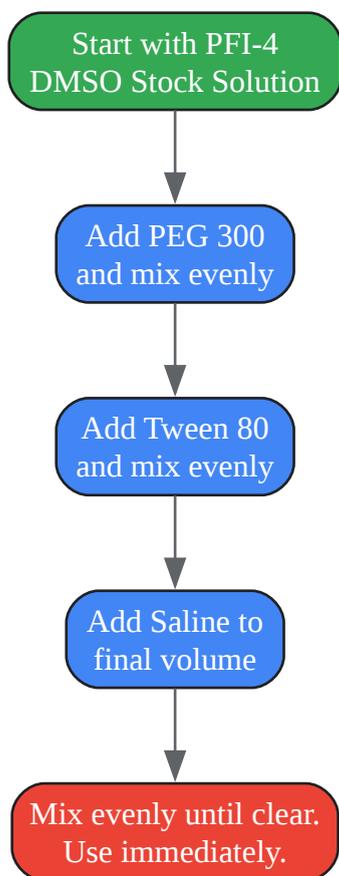
- Sonication and Warming:** When dissolving **PFI-4** in DMSO, **sonication and warming** may be required [1]. The solution should be clarified as much as possible before use [2].
- Hygroscopic DMSO:** Newly opened DMSO is recommended, as hygroscopic DMSO (which absorbs moisture from the air) can significantly impact the compound's solubility [1].
- Aliquoting:** It is good practice to aliquot the stock solution to avoid repeated freeze-thaw cycles, which can lead to product inactivation [1].

In Vivo Administration Formulations

For animal studies, **PFI-4** stock solution in DMSO must be further diluted with co-solvents. The table below outlines two common formulations.

Component	Formulation 1 [1] [2]	Formulation 2 [1]
DMSO	10%	10%
PEG 300	40%	-
Tween 80	5%	-
Saline	45%	-
Corn Oil	-	90%
Final Concentration	≥ 1 mg/mL (2.63 mM)	≥ 1 mg/mL (2.63 mM)
Notes	Yields a clear solution. Suitable for short-term administration.	Yields a clear solution. Use with caution for continuous dosing over half a month.

Preparation Workflow for In Vivo Formulations: The following diagram illustrates the sequential steps to prepare a typical working solution for animal administration, such as Formulation 1 above.



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Frequently Asked Questions (FAQs)

Q1: Why is my PFI-4 not dissolving completely in DMSO? PFI-4 has limited solubility and may require **sonication and warming** to fully dissolve [1]. Always use **freshly opened DMSO** to prevent water absorption, which can reduce solubility [1]. The maximum solubility in DMSO is reported to be between 26 mg/mL [1] and 14 mg/mL [2]; attempting to dissolve beyond this concentration may not be feasible.

Q2: How should I store PFI-4 stock solutions and for how long?

- **Powder:** Store at **-20°C**, where it is stable for at least **3 years** [1] [2].
- **DMSO Stock Solution:** For long-term stability, store at **-80°C for 2 years**. For short-term use, store at **-20°C for 1 year** [1]. Always **aliquot** the solution to minimize freeze-thaw cycles [1].

Q3: Can I use water or buffer as a solvent for the stock solution? No. **PFI-4 is insoluble or only slightly soluble in water** [2]. It must first be dissolved in a pure organic solvent like DMSO to create a concentrated

stock solution before being diluted into aqueous buffers for biological assays.

Troubleshooting Guide

Problem	Possible Cause	Solution
Precipitation in working solution	Rapid dilution into aqueous buffer; final DMSO concentration too low.	Ensure the DMSO stock solution is clear before use. When diluting, add the stock solution slowly to the buffer while vortexing. Do not exceed the solubility limits of the final formulation.
Loss of biological activity	Improper storage; repeated freeze-thaw cycles; degraded compound.	Store the stock solution at recommended temperatures. Prepare small, single-use aliquots. Avoid repeated freezing and thawing.
Inconsistent in vivo results	Formulation not stable over time; incorrect preparation sequence.	Prepare fresh working solutions daily. Follow the sequential preparation method for in vivo formulations, ensuring the solution is clear at each step [2].

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References

1. PFI-4 | BRPF1B Inhibitor [medchemexpress.com]
2. PFI-4 | Epigenetic Reader Domain [targetmol.com]
3. PFI 4 | Bromodomain Inhibitors [rndsystems.com]

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